

Independent Verification of Physalin C's Published Biological Activities: A Comparative Guide

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Compound of Interest

Compound Name: *Physalin C*

Cat. No.: *B15570602*

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For Researchers, Scientists, and Drug Development Professionals

Physalin C, a naturally occurring seco-steroid isolated from plants of the *Physalis* genus, has garnered interest for its potential therapeutic applications. This guide provides an objective comparison of its published biological activities with other physalins and relevant alternatives, supported by experimental data from independent studies. Detailed methodologies for key experiments are provided to facilitate replication and further investigation.

Anti-inflammatory and Immunomodulatory Activities

Physalin C has been identified as a potent inhibitor of the NF- κ B signaling pathway, a key regulator of inflammation. Independent verification has quantified its activity and positioned it relative to other well-studied physalins.

Comparative Inhibitory Activity on NF- κ B Activation

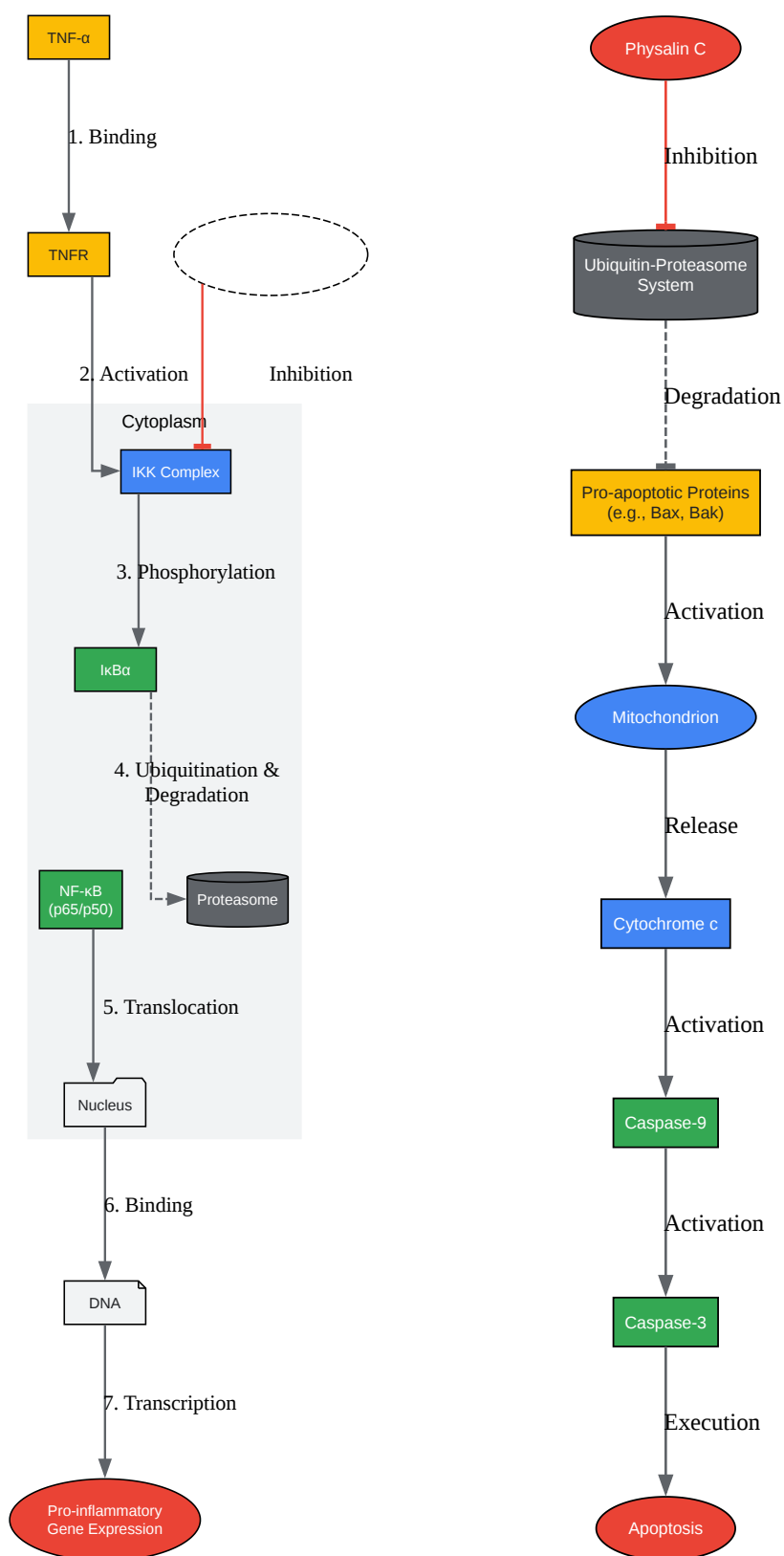
The inhibitory concentration 50 (IC₅₀) is a measure of the concentration of a substance required to inhibit a biological process by 50%. Lower IC₅₀ values indicate greater potency. The following table summarizes the IC₅₀ values for the inhibition of TNF- α -induced NF- κ B activation by **Physalin C** and other related compounds, as determined by a luciferase reporter gene assay in HeLa cells.

Compound	IC50 (μM)[1]
Physalin C	6.54
Physalin B	>50
Physalin F	1.89
Withanolide F	2.00

Data sourced from Hirai et al. (2013).

Signaling Pathway of Physalin-Mediated NF-κB Inhibition

Physalins generally exert their anti-inflammatory effects by interfering with the canonical NF-κB signaling pathway. This pathway is a critical mediator of the inflammatory response. The diagram below illustrates the key steps in this pathway and the likely point of intervention by physalins.



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References

- 1. Contribution of Cage-Shaped Structure of Physalins to Their Mode of Action in Inhibition of NF- κ B Activation - PMC [pmc.ncbi.nlm.nih.gov]
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